

# An In-depth Technical Guide to the Solubility and Stability of 4-Ethylhexanal

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## Compound of Interest

Compound Name: 4-ethylhexanal

Cat. No.: B6588603

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility and stability of **4-ethylhexanal**, a branched-chain aliphatic aldehyde. Due to the limited availability of specific experimental data for **4-ethylhexanal**, this document leverages data from its straight-chain isomer, octanal, and established principles of aldehyde chemistry to provide a robust profile. This guide is intended to be a valuable resource for researchers and professionals in drug development and other scientific fields requiring an in-depth understanding of the physicochemical properties of this compound.

## Physicochemical Properties of 4-Ethylhexanal

**4-Ethylhexanal** is a colorless liquid with the molecular formula  $C_8H_{16}O$ .<sup>[1][2]</sup> Key physicochemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C <sub>8</sub> H <sub>16</sub> O	[1][2]
Molecular Weight	128.21 g/mol	[1][2]
Boiling Point	163 °C at 760 mmHg	[1]
Density	0.809 g/cm <sup>3</sup>	[1]
Flash Point	46.2 °C	[1]
Vapor Pressure	2.11 mmHg at 25 °C	[1]
Refractive Index	1.41	[1]

## Solubility Profile

The solubility of an organic compound is a critical parameter influencing its behavior in various systems, including biological and environmental matrices. The principle of "like dissolves like" governs solubility, where polar compounds tend to dissolve in polar solvents and non-polar compounds in non-polar solvents.[3] **4-Ethylhexanal**, being an aldehyde with a significant alkyl chain, exhibits mixed polarity.

## Quantitative Solubility Data

Specific quantitative solubility data for **4-ethylhexanal** is not readily available in the peer-reviewed literature. However, data for its structural isomer, octanal (n-octyl aldehyde), can be used to estimate its solubility. As branched-chain isomers can sometimes exhibit slightly different solubilities, these values should be considered as approximations for **4-ethylhexanal**.

Solvent	Solubility of Octanal (C <sub>8</sub> H <sub>16</sub> O)	Reference
Water	560 mg/L (at 25 °C)	[4]
Ethanol	Soluble	[4]
Propylene Glycol	Soluble	[4]
Glycerol	Insoluble	[4]
Fixed Oils	Soluble in most	[4]

Based on this data, **4-ethylhexanal** is expected to be sparingly soluble in water and readily soluble in common organic solvents like ethanol.

## Experimental Protocol for Solubility Determination

The following protocol outlines a general method for determining the solubility of a liquid organic compound like **4-ethylhexanal**.

Objective: To determine the concentration of a saturated solution of **4-ethylhexanal** in a given solvent at a specific temperature.

Materials:

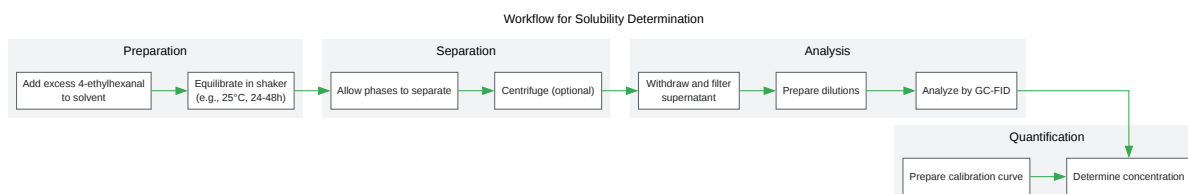
- **4-Ethylhexanal**
- Selected solvents (e.g., water, ethanol, methanol, acetone, hexane)
- Volumetric flasks
- Analytical balance
- Thermostatically controlled shaker or incubator
- Centrifuge
- Gas chromatograph with a flame ionization detector (GC-FID) or a suitable quantitative analytical instrument

- Syringes and filters

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **4-ethylhexanal** to a known volume of the solvent in a sealed container.
  - Place the container in a thermostatically controlled shaker set to the desired temperature (e.g., 25 °C).
  - Agitate the mixture for a sufficient period (e.g., 24-48 hours) to ensure equilibrium is reached.
- Phase Separation:
  - After equilibration, allow the mixture to stand undisturbed to allow any undissolved **4-ethylhexanal** to separate.
  - For aqueous solutions, centrifugation can be used to facilitate the separation of the excess organic phase.
- Sampling and Analysis:
  - Carefully withdraw an aliquot of the clear, saturated supernatant using a syringe.
  - Filter the aliquot to remove any suspended micro-droplets.
  - Prepare a series of dilutions of the filtered saturated solution.
  - Analyze the diluted solutions using a validated GC-FID method to determine the concentration of **4-ethylhexanal**.
- Quantification:
  - Prepare a calibration curve using standard solutions of **4-ethylhexanal** of known concentrations.

- Determine the concentration of **4-ethylhexanal** in the saturated solution by comparing its response to the calibration curve.



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Caption: Workflow for determining the solubility of **4-ethylhexanal**.

## Stability Profile

The stability of aldehydes is a key consideration in their handling, storage, and application, as they are susceptible to various degradation pathways.[5] Aldehydes are generally less stable than their corresponding ketones due to steric and electronic factors.[5]

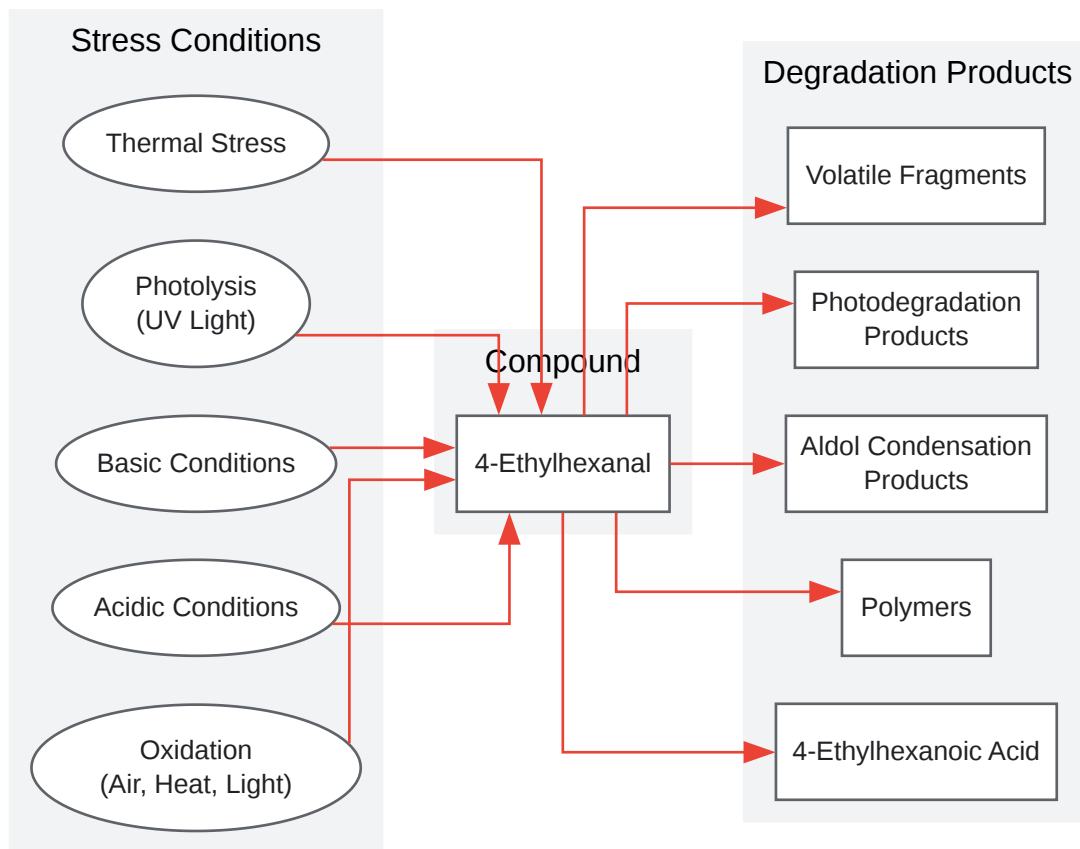
## Potential Degradation Pathways

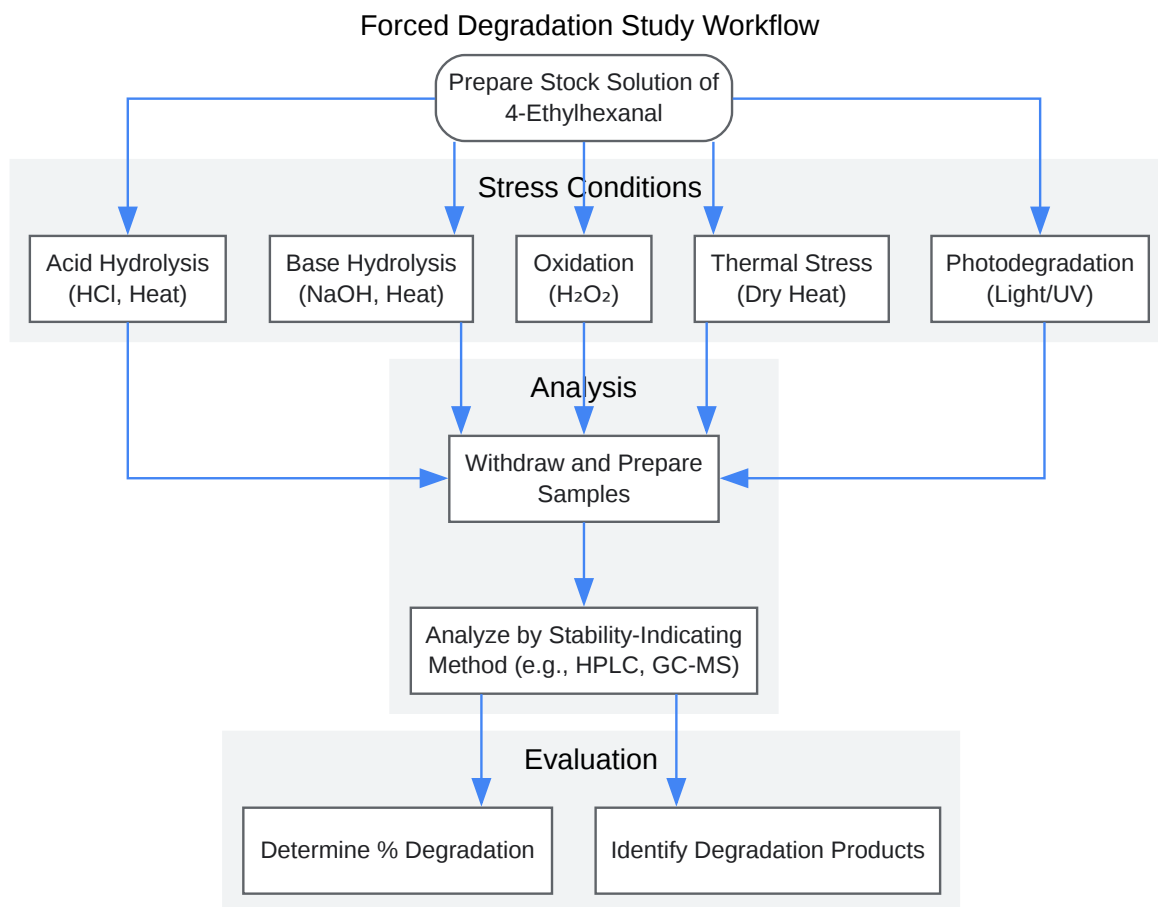
**4-Ethylhexanal** is susceptible to degradation under several conditions:

- **Oxidation:** Aldehydes are readily oxidized to carboxylic acids. This can occur upon exposure to air (autoxidation) and can be accelerated by heat, light, and the presence of metal ions. The primary degradation product would be 4-ethylhexanoic acid.
- **Acidic Conditions:** In the presence of strong acids, aldehydes can undergo polymerization or other acid-catalyzed reactions.[6]

- Basic Conditions: Under basic conditions, aldehydes can undergo aldol condensation reactions. They can also be unstable in strongly alkaline solutions.[6]
- Photodegradation: Exposure to light, particularly UV radiation, can lead to the degradation of aldehydes through various photochemical reactions.[7]
- Thermal Degradation: At elevated temperatures, **4-ethylhexanal** may undergo thermal decomposition, leading to the formation of smaller, volatile compounds.[8]

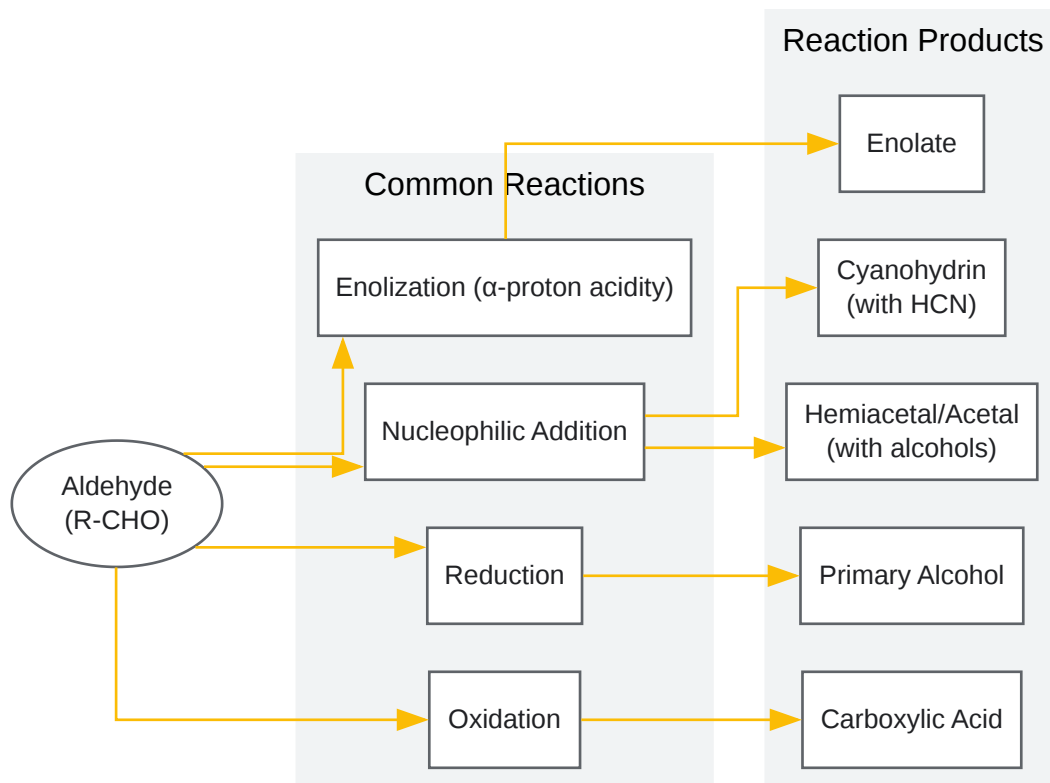
## Potential Degradation Pathways of 4-Ethylhexanal







## General Reactivity of the Aldehyde Functional Group



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